

Physical properties of 1,1-Diphenyl-1-propanol (melting point, boiling point)

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Compound of Interest

Compound Name: 1,1-Diphenyl-1-propanol

Cat. No.: B3053186

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Technical Guide to the Physical Properties of 1,1-Diphenyl-1-propanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of **1,1-Diphenyl-1-propanol**, a tertiary alcohol with applications in organic synthesis. The document is intended to serve as a resource for professionals in research and development who require accurate physical data and an understanding of the compound's synthesis.

Core Physical Properties

1,1-Diphenyl-1-propanol is described as a colorless to pale yellow solid, indicating that its melting point is above standard room temperature.^[1] While a precise melting point is not readily available in public literature or supplier specifications, its boiling point has been documented.

Data Presentation: Physical Properties of **1,1-Diphenyl-1-propanol**

Physical Property	Value	Conditions
Melting Point	Data not available	-
Boiling Point	342.6 °C	at 760 mmHg

Experimental Protocols: Synthesis of 1,1-Diphenyl-1-propanol via Grignard Reaction

The primary and most common method for the synthesis of **1,1-Diphenyl-1-propanol** is through the Grignard reaction. This involves the nucleophilic addition of a phenylmagnesium halide to propiophenone. The following is a generalized experimental protocol based on established chemical principles for this synthesis.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Bromobenzene
- Propiophenone
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard laboratory glassware for anhydrous reactions (e.g., three-necked flask, reflux condenser, dropping funnel)
- Magnetic stirrer

Procedure:

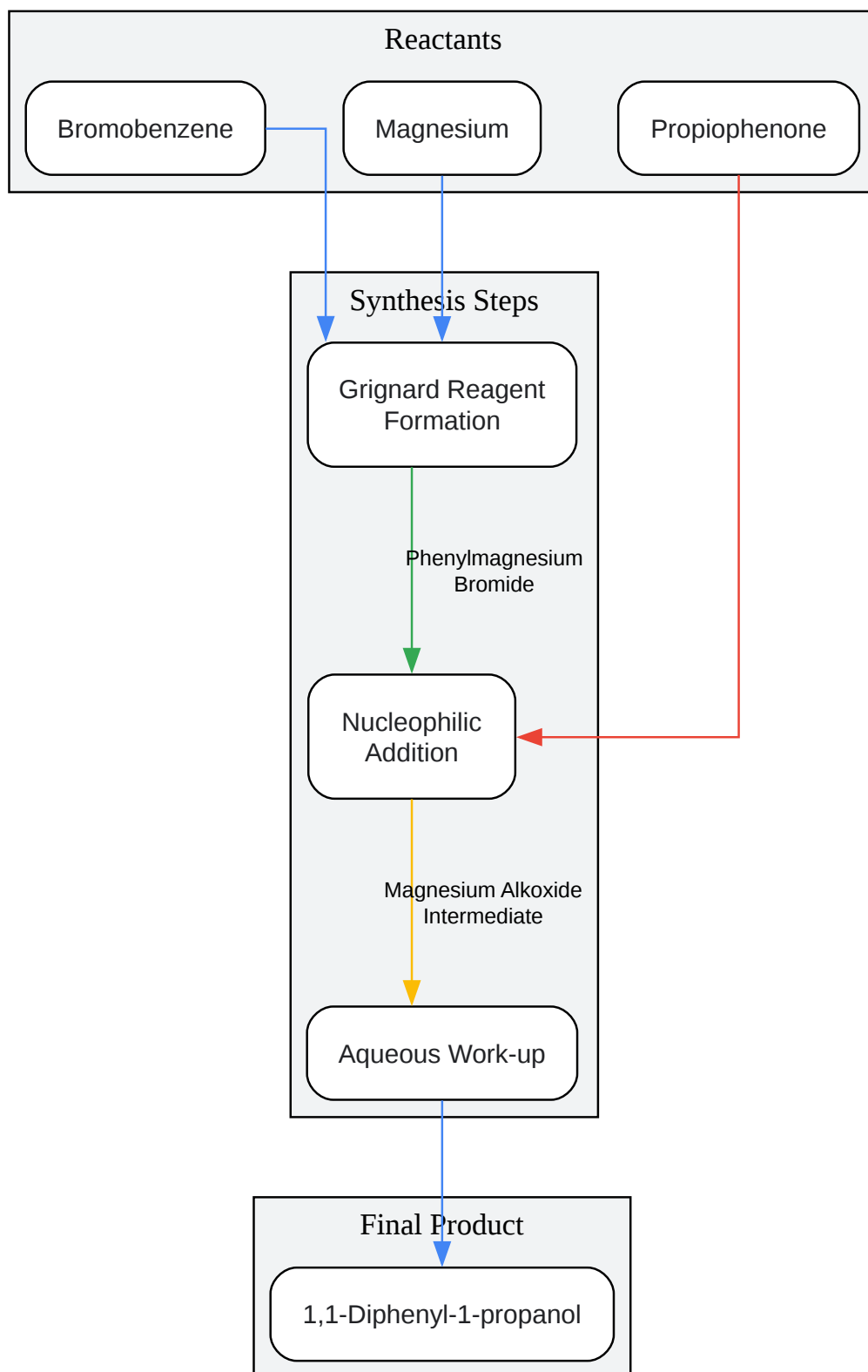
- Formation of the Grignard Reagent (Phenylmagnesium Bromide):
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place the magnesium turnings.
 - Initiate the reaction by adding a small crystal of iodine.
 - Slowly add a solution of bromobenzene in anhydrous ether from the dropping funnel to the magnesium turnings. The reaction is exothermic and should be controlled to maintain a

gentle reflux.

- Reaction with Propiophenone:
 - Once the Grignard reagent has formed (indicated by the disappearance of the magnesium and the formation of a cloudy grey solution), cool the flask in an ice bath.
 - Add a solution of propiophenone in anhydrous ether dropwise to the stirred Grignard reagent.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for an additional 1-2 hours.
- Work-up:
 - Carefully quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution. This will hydrolyze the magnesium alkoxide intermediate to the desired alcohol.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter the solution and remove the solvent under reduced pressure to obtain the crude **1,1-Diphenyl-1-propanol**.
- Purification (Optional):
 - The crude product can be further purified by recrystallization or column chromatography.

Mandatory Visualization: Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **1,1-Diphenyl-1-propanol** via the Grignard reaction.



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References

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